



addressing GPR110 P12 peptide insolubility issues in aqueous buffers

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Compound of Interest

Compound Name: GPR110 peptide agonist P12

Cat. No.: B15610004

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GPR110 P12 Peptide Technical Support Center

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with the GPR110 P12 peptide. The information addresses common challenges, with a focus on resolving issues related to peptide insolubility in aqueous buffers.

Frequently Asked Questions (FAQs)

Q1: What is the GPR110 P12 peptide?

A1: The GPR110 P12 peptide, also known as the "Stachel" or tethered agonist peptide, is a 13-amino acid sequence that functions as an endogenous agonist for the GPR110 receptor.[1][2] [3] Its sequence is TFSPELLCFFFLM. This peptide is crucial for the activation of GPR110 signaling pathways.

Q2: What are the primary causes of GPR110 P12 peptide insolubility?

A2: The GPR110 P12 peptide is highly hydrophobic due to a high content of non-polar amino acids such as Phenylalanine (F), Leucine (L), and Methionine (M). This hydrophobicity leads to poor solubility in aqueous solutions and a tendency to aggregate.

Q3: Which signaling pathways are activated by the GPR110 P12 peptide?



A3: The GPR110 receptor, when activated by the P12 peptide, is known to couple with multiple G protein families, including Gs, Gq, Gi, and G12/13, thereby initiating diverse downstream signaling cascades.[3][4]

Q4: What are the general recommendations for storing the lyophilized GPR110 P12 peptide?

A4: For long-term storage, the lyophilized GPR110 P12 peptide should be stored at -20°C or -80°C in a desiccated environment. Before use, allow the vial to equilibrate to room temperature to prevent condensation.

Troubleshooting Guide: GPR110 P12 Peptide Insolubility

Issue: The lyophilized GPR110 P12 peptide does not dissolve in my aqueous buffer (e.g., PBS, Tris).

Predicted Physicochemical Properties of GPR110 P12 Peptide

Property	Predicted Value	Implication for Solubility
Sequence	TFSPELLCFFFLM	High content of hydrophobic residues.
Molecular Weight	1573.01 g/mol	
Isoelectric Point (pI)	5.51	The peptide is least soluble at this pH.
Net Charge at pH 7.0	-1	Slightly acidic.
Grand Average of Hydropathicity (GRAVY)	1.838	Highly hydrophobic.

Troubleshooting Steps:

 Initial Solubility Test: Before dissolving the entire sample, it is highly recommended to test the solubility of a small aliquot.



- Organic Solvents are Recommended: Due to its high hydrophobicity, the GPR110 P12
 peptide is unlikely to dissolve directly in aqueous buffers. The recommended approach is to
 first dissolve the peptide in a small amount of an organic solvent.
 - Dimethyl sulfoxide (DMSO) is the preferred solvent.
 - If DMSO is incompatible with your assay, other options include N,N-dimethylformamide (DMF) or acetonitrile (ACN).
- Step-wise Dilution: After the peptide is fully dissolved in the organic solvent, slowly add the aqueous buffer of your choice to the peptide solution drop-by-drop while vortexing. This gradual dilution can help prevent the peptide from precipitating out of solution.
- Sonication: If you observe any particulate matter after dilution, sonication can aid in dissolution. Use a bath sonicator for 5-10 minutes.
- pH Adjustment: Since the predicted isoelectric point (pl) is 5.51, the peptide's solubility will be lowest at this pH. Adjusting the pH of your final aqueous solution away from the pl can improve solubility. Given the slightly acidic nature, a buffer with a pH of 7.0 or higher is recommended.

Estimated Solubility of GPR110 P12 Peptide

Solvent	Estimated Solubility	Recommendations & Remarks
Water	< 0.1 mg/mL	Not recommended as a primary solvent.
PBS (pH 7.4)	< 0.1 mg/mL	Not recommended as a primary solvent.
DMSO	> 10 mg/mL	Recommended as the initial solvent.
50% Acetonitrile in Water	1-5 mg/mL	An alternative to DMSO.
10% Acetic Acid	0.1-1 mg/mL	May improve solubility for this slightly acidic peptide.



Note: The solubility values in this table are estimates based on the physicochemical properties of the peptide and general solubility principles. Actual solubility may vary.

Experimental Protocols Protocol for Solubilizing GPR110 P12 Peptide

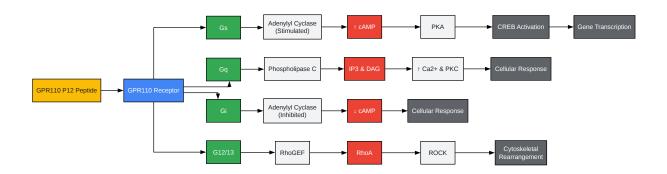
- Preparation:
 - Allow the lyophilized GPR110 P12 peptide vial to warm to room temperature.
 - Briefly centrifuge the vial to collect all the powder at the bottom.
- Initial Dissolution:
 - Add a small volume of 100% DMSO to the vial to achieve a high concentration stock solution (e.g., 10 mg/mL).
 - Vortex thoroughly for 1-2 minutes to ensure complete dissolution.
- · Working Solution Preparation:
 - While vortexing, slowly add your desired aqueous buffer (e.g., PBS, pH 7.4) to the DMSO stock solution in a drop-wise manner until the desired final concentration is reached.
 - Caution: Do not add the aqueous buffer too quickly, as this can cause the peptide to precipitate.
- Clarity Check and Sonication:
 - Visually inspect the solution for any cloudiness or particulate matter.
 - If the solution is not clear, place it in a bath sonicator for 5-10 minutes.
- Final Centrifugation:
 - Before use in your experiment, centrifuge the final peptide solution at high speed (e.g., 10,000 x g) for 5 minutes to pellet any remaining micro-aggregates.



Carefully transfer the supernatant to a new tube.

Signaling Pathways and Experimental Workflows GPR110 Signaling Pathways

GPR110 activation by the P12 peptide initiates signaling through multiple G protein families.



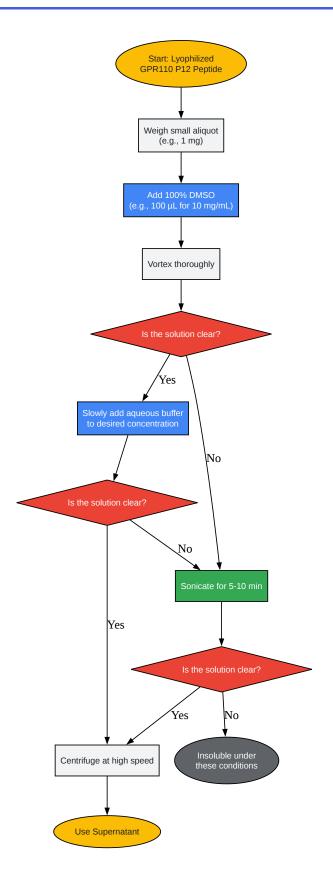
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Caption: GPR110 signaling pathways activated by the P12 peptide.

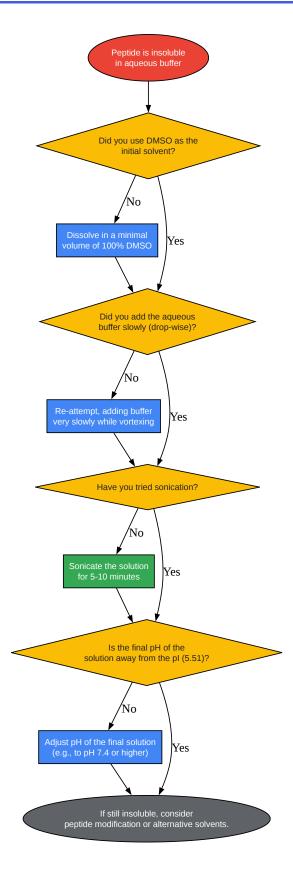
Experimental Workflow for Solubility Testing

This workflow outlines the steps for systematically testing the solubility of the GPR110 P12 peptide.









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